Advanced Protocol: LC-MS/MS Quantitation of Stearoylcarnitine-d3 (C18-d3)

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Compound of Interest

Compound Name:	*Stearoyl-L-carnitine-d3 Hydrochloride*
Cat. No.:	*B1159850*

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Application Note & Technical Guide

Executive Summary

This application note details a robust, self-validating protocol for the analysis of Stearoylcarnitine-d3 (C18-d3), a critical stable isotope-labeled internal standard used in the quantification of long-chain acylcarnitines. Stearoylcarnitine (C18) is a diagnostic marker for Carnitine Palmitoyltransferase II (CPT II) deficiency and Carnitine-Acylcarnitine Translocase (CACT) deficiency.

Unlike short-chain acylcarnitines, C18 species exhibit significant hydrophobicity, leading to specific analytical challenges such as column carryover, solubility issues, and isobaric interference. This guide moves beyond standard "dilute-and-shoot" methods, providing a high-fidelity UHPLC-MS/MS workflow that prioritizes chromatographic resolution and ionization stability without the need for toxic butyl-ester derivatization.

Mechanistic Principles & MS Logic

Ionization and Fragmentation Dynamics

Acylcarnitines are quaternary ammonium compounds. In Electrospray Ionization (ESI) positive mode, they exist as pre-charged cations (

), making them exceptionally sensitive.

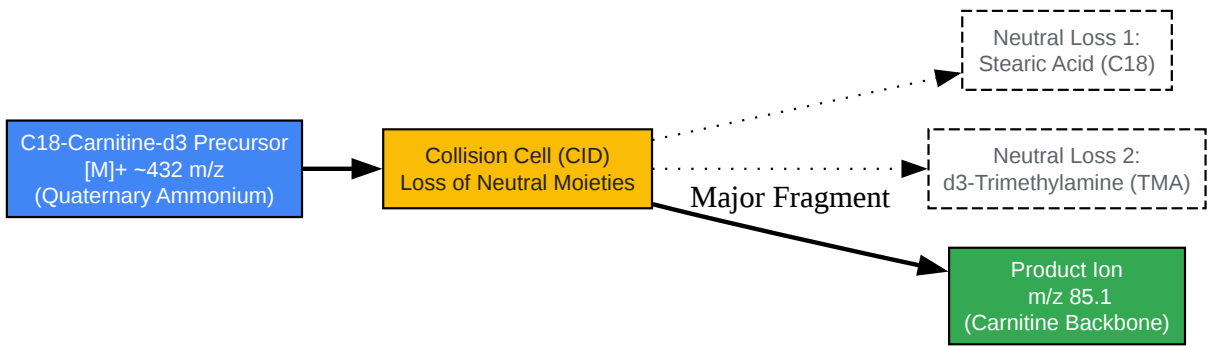
- Precursor Ion (

  ): Although technically a cation (

  ), the observed parent ion in MS/MS is often denoted as the molecular ion. For C18-d3 (N-methyl-d3 labeled), the mass shifts by +3 Da relative to the native C18.

- Product Ion (m/z 85): The hallmark of acylcarnitine analysis is the characteristic product ion at m/z 85.1.
  - Mechanism: Collision-Induced Dissociation (CID) causes the loss of the fatty acid moiety (as a neutral acid) and the trimethylamine (TMA) group.[1]
  - Structure: The remaining fragment is the protonated crotonolactone ring (or acyclic equivalent +CH2-CH=CH-COOH) derived from the carnitine backbone.
  - Isotope Logic: Since the deuterium label in commercial C18-d3 standards is typically located on the N-methyl group or the terminal acyl chain, these labeled moieties are lost as neutrals during fragmentation. Consequently, the detected product ion remains m/z 85.1 (unlabeled backbone).

Fragmentation Pathway Diagram



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Caption: CID fragmentation pathway for C18-carnitine-d3. The precursor loses the fatty acid chain and the labeled TMA group, yielding the characteristic m/z 85 backbone fragment.

Experimental Protocol

Materials & Reagents[2]

- Analytes: Stearoyl-L-carnitine-d3 (C18-d3) HCl salt.
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Water, Formic Acid (FA).
- Matrix: Human Plasma or Dried Blood Spots (DBS).

CRITICAL SOLUBILITY NOTE: Long-chain acylcarnitines (C16-C18) are prone to precipitation in pure aqueous solutions. Stock solutions must be prepared in 100% Methanol. Working standards should contain at least 50% organic solvent to prevent adsorption to glass/plastic surfaces.

Sample Preparation (Protein Precipitation)

This method avoids butylation, reducing prep time and toxicity.

- Aliquot: Transfer 20 µL of plasma (or one 3mm DBS punch) to a 1.5 mL Eppendorf tube.
- Internal Standard Addition: Add 100 µL of Internal Standard Working Solution (C18-d3 at 50 nM in MeOH).
  - Why: The high organic content immediately precipitates proteins while solubilizing the hydrophobic C18 analyte.
- Extraction: Vortex vigorously for 30 seconds. Incubate at room temperature for 10 minutes.
- Centrifugation: Centrifuge at 13,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 80 µL of supernatant to an HPLC vial with a glass insert.
  - Note: Do not dilute with water before injection; inject the methanolic extract directly to maintain C18 solubility.

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LC-MS/MS Conditions

Chromatography (UHPLC)

- Column: Raptor ARC-18 (2.7 µm, 100 x 2.1 mm) or equivalent C18 column.
  - Selection Logic: A C18 stationary phase is essential for retaining and separating long-chain hydrophobic carnitines from early-eluting short-chain interferences.
- Mobile Phase A: Water + 0.1% Formic Acid.[2][3]
- Mobile Phase B: Acetonitrile/Methanol (50:50) + 0.1% Formic Acid.[2][3]
  - Why 50:50 ACN/MeOH? ACN provides sharp peaks, while MeOH improves the solubility of long-chain species, reducing carryover.
- Flow Rate: 0.4 mL/min.
- Column Temp: 50°C (Improves mass transfer for large molecules).

Gradient Profile

Time (min)	% Mobile Phase B	Event
0.00	10	Load/Desalt
1.00	10	Begin Elution
6.00	95	Elute C18 (RT ~5.5 min)
8.00	95	Wash (Critical for C18)
8.10	10	Re-equilibrate
10.00	10	End

Mass Spectrometry Settings (Source: ESI+)

- Instrument: Triple Quadrupole (QqQ).[4]
- Ion Source: Electrospray Ionization (ESI), Positive Mode.[4][5]

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- Spray Voltage: 4500 V.
- Source Temp: 500°C (High temp required to desolvate heavy C18 chains).

MRM Transitions Table

The following settings are optimized for specificity.

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Dwell (ms)	Collision Energy (eV)
Stearoylcarnitine (C18)	428.4	85.1	50	35
Stearoylcarnitine -d3 (IS)	431.9	85.1	50	35
Palmitoylcarnitine (C16)	400.4	85.1	50	33

Note: The collision energy (CE) is relatively high (30-35 eV) to fracture the stable fatty acid ester bond.

Workflow Visualization

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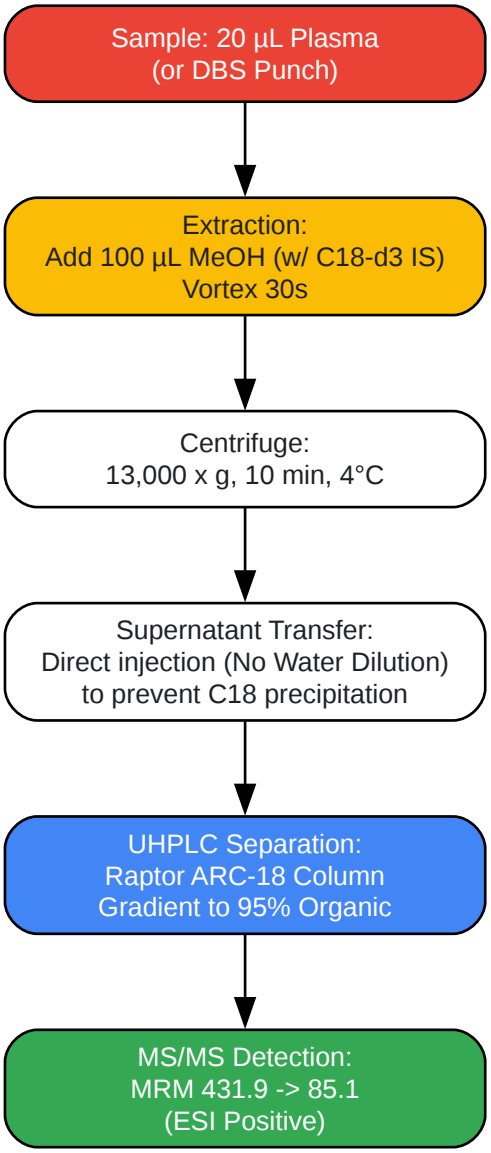

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Caption: Step-by-step analytical workflow for C18-d3 quantitation ensuring solubility and sensitivity.

Data Validation & Troubleshooting

Linearity and Range

- Linear Range: 0.05 – 10 µM.
- Linearity (r^2): > 0.995.[5]

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- Validation: C18-d3 is used to normalize the signal of endogenous C18. Ensure the IS peak area is consistent (<15% RSD) across the run.

Managing Carryover (The "C18 Problem")

Stearoylcarnitine is notorious for sticking to injector ports and tubing.

- Symptom: Ghost peaks in blank injections following a high concentration sample.
- Solution:
  - Needle Wash: Use a strong needle wash: Isopropanol:Acetonitrile:Acetone (40:40:20) + 0.1% Formic Acid.[2][3]
  - Gradient Wash: Ensure the LC method holds at 95% B for at least 2 minutes.

Isobaric Interferences

While C18 is relatively unique in mass, Oleoylcarnitine (C18:1) is abundant.

- C18 Mass: 428.4
- C18:1 Mass: 426.4
- Risk: The M+2 isotope of C18:1 (approx 428.4) can contribute to the C18 channel.
- Mitigation: Chromatographic separation is preferred. C18:1 elutes slightly earlier than C18 on a high-quality C18 column. Ensure baseline resolution between these species.

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